

A Technical Guide to the Solubility of 2'-Aminoacetophenone in Organic Solvents

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Compound of Interest

Compound Name: 2'-Aminoacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2'-Aminoacetophenone**, a key intermediate in the synthesis of various pharmaceuticals and a compound of interest in flavor and fragrance chemistry. Understanding its solubility in different organic solvents is crucial for its application in organic synthesis, purification, and formulation development.

Core Data Presentation: Solubility Profile

While extensive quantitative solubility data for **2'-Aminoacetophenone** is not readily available in published literature, a qualitative and semi-quantitative understanding has been established through various sources. The following table summarizes the known solubility characteristics of **2'-Aminoacetophenone** in a range of common organic solvents.

Solvent	Chemical Formula	Polarity	Solubility Description	Quantitative Data (if available)	Citation(s)
Ethanol	C ₂ H ₅ OH	Polar	Soluble / Highly Soluble	≥21.3 mg/mL	[1][2][3][4]
Methanol	CH ₃ OH	Polar	Highly Soluble / Slightly Soluble	-	[3][4][5][6][7]
Acetone	C ₃ H ₆ O	Polar	Highly Soluble	-	[1][3][8][9]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	Slightly Soluble	≥26.4 mg/mL	[2][5][6][7][9]
Dichloromethane	CH ₂ Cl ₂	Nonpolar	Sparingly Soluble	-	[5][6][7][8][9]
Chloroform	CHCl ₃	Nonpolar	Soluble	-	[8][9]
Ethyl Acetate	C ₄ H ₈ O ₂	Moderately Polar	Soluble	-	[8][9]
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Soluble	[1]	
Toluene	C ₇ H ₈	Nonpolar	Information not available	-	
Hexane	C ₆ H ₁₄	Nonpolar	Information not available	-	

It is important to note that terms like "soluble," "slightly soluble," and "sparingly soluble" are qualitative and can vary between sources. The provided semi-quantitative data for ethanol and DMSO offers a more precise, albeit limited, insight.

Experimental Protocols: Determining Solubility

For researchers requiring precise solubility data for their specific applications, the Shake-Flask Method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.^{[10][11]} The following is a generalized protocol based on this method.

Objective: To determine the equilibrium solubility of **2'-Aminoacetophenone** in a specific organic solvent at a controlled temperature.

Materials:

- **2'-Aminoacetophenone** (solid)
- Selected organic solvent of high purity
- Glass vials or flasks with airtight seals
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

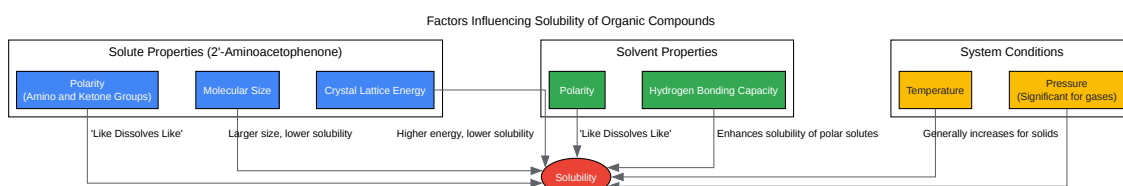
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of solid **2'-Aminoacetophenone** to a glass vial. The excess solid is crucial to ensure that equilibrium with the dissolved state is reached.
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:

- Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent.[\[12\]](#) Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the vial from the shaker and allow the undissolved solid to settle.
 - To separate the saturated solution from the excess solid, either centrifuge the vial at a high speed or filter the supernatant through a syringe filter. This step must be performed quickly to avoid temperature changes that could affect solubility.
- Quantification:
 - Carefully take a precise aliquot of the clear, saturated solution.
 - Dilute the aliquot with a known volume of a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **2'-Aminoacetophenone**.
 - Calculate the original solubility in units such as mg/mL or mol/L.

Visualizations: Understanding Solubility

Since no specific signaling pathways involving the solubility of **2'-Aminoacetophenone** have been identified, the following diagrams illustrate the fundamental principles governing the solubility of organic compounds, which are directly applicable to **2'-Aminoacetophenone**.

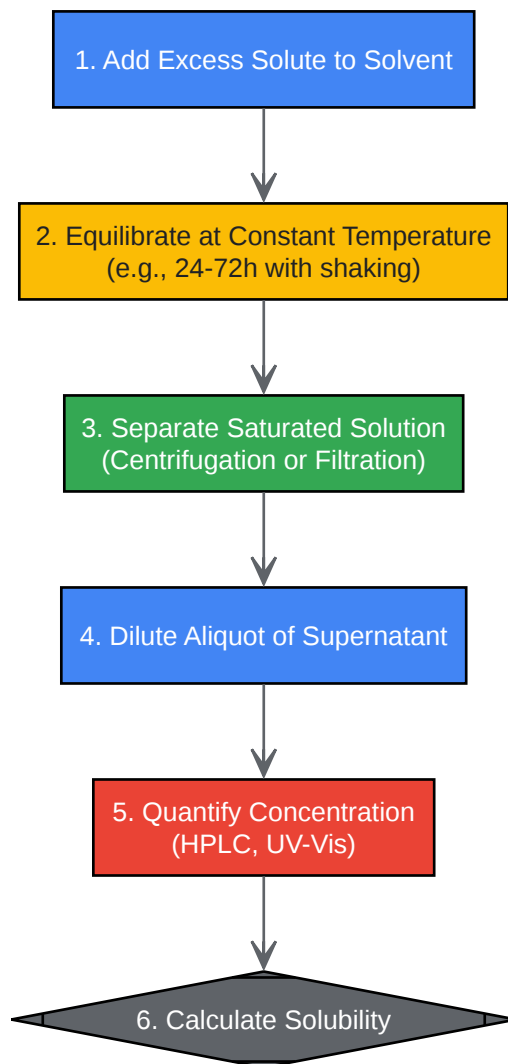


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Caption: Key factors determining the solubility of an organic compound.

The principle of "like dissolves like" is a central concept in predicting solubility.^[13] **2'-Aminoacetophenone** possesses both a polar amino group (-NH_2) and a polar ketone group (C=O), which contribute to its solubility in polar solvents like ethanol and methanol.^[4]^[14] The presence of the aromatic ring, however, introduces nonpolar character. The balance between these polar and nonpolar regions dictates its solubility in a given solvent.

General Experimental Workflow for Solubility Determination



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Caption: A generalized workflow for the shake-flask solubility determination method.

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References

- 1. 2'-Aminoacetophenone | C₈H₉NO | CID 11086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-ethynyl.com [5-ethynyl.com]
- 3. 2-Aminoacetophenone Or O-Aminoacetophenone BP EP USP CAS 551-93-9 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 2-Aminoacetophenone CAS#: 551-93-9 [m.chemicalbook.com]
- 6. 2-Aminoacetophenone | 551-93-9 [chemicalbook.com]
- 7. 2-Aminoacetophenone | 551-93-9 [amp.chemicalbook.com]
- 8. 2-Aminoacetophenone | CAS:613-89-8 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. 2'-Aminoacetophenone | CAS:613-89-8 | Manufacturer ChemFaces [chemfaces.com]
- 10. dissolutiontech.com [dissolutiontech.com]
- 11. bioassaysys.com [bioassaysys.com]
- 12. Shake-Flask Solubility Assay - Enamine [enamine.net]
- 13. m.youtube.com [m.youtube.com]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
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